

# Benchmarking the Sublimation Fastness of Disperse Yellow 232: A Comparative Guide

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## Compound of Interest

Compound Name: *Disperse Yellow 232*

Cat. No.: *B139963*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the sublimation fastness of **Disperse Yellow 232** against other commercially available disperse yellow dyes. The information presented herein is intended to assist researchers and scientists in selecting the appropriate dye for applications where high-temperature processing is a critical factor. All data is supported by standardized experimental protocols.

## Comparative Analysis of Sublimation Fastness

The sublimation fastness of disperse dyes is a crucial parameter, particularly for textiles that undergo high-temperature treatments such as heat setting, pleating, or transfer printing.<sup>[1][2]</sup> Poor sublimation fastness can lead to color changes, staining of adjacent materials, and a decrease in the overall quality of the final product.<sup>[1][2]</sup> This section provides a quantitative comparison of the sublimation fastness of **Disperse Yellow 232** and selected alternatives. The data is rated on a scale of 1 to 5, where 5 indicates the highest fastness.

Dye Name	C.I. Name	CAS Number	Sublimation Fastness Rating (ISO 105-P01 / AATCC 117)
Disperse Yellow 232	-	35773-43-4	Ironing Fastness: 4-5*
Disperse Yellow 54	Yellow 54	12223-85-7	4[3]
Disperse Yellow 119	Yellow 119	57308-41-5	4-5[4]
Disperse Yellow 211	Yellow 211	86836-02-4	3-4[5]

\*Note: A specific sublimation fastness rating for **Disperse Yellow 232** was not readily available in the reviewed literature. The provided rating is for ironing fastness, which is a closely related property indicative of resistance to heat.

## Experimental Protocol: Sublimation Fastness Testing

The following protocol is a generalized procedure based on the internationally recognized standards AATCC Test Method 117 and ISO 105-P01 for determining the colorfastness to sublimation of textiles.[1][6][7][8]

### 1. Apparatus and Materials:

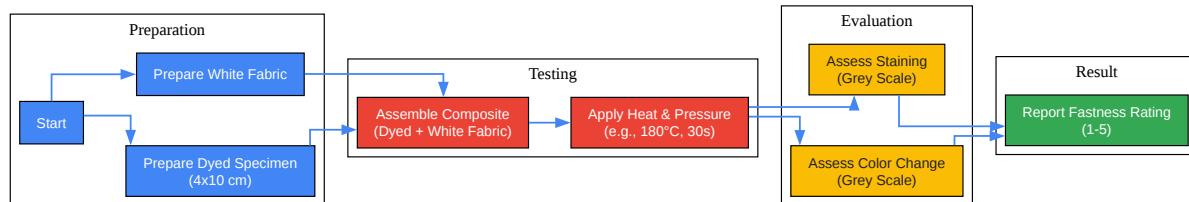
- Heating device (sublimation tester or scorch tester) capable of maintaining a specified temperature with controlled pressure.[7]
- White bleached cotton or polyester fabric for staining assessment.
- Grey Scale for assessing color change and staining.
- Dyed textile specimen (4 cm x 10 cm).[1]

### 2. Procedure:

- Specimen Preparation: A specimen of the dyed textile is prepared. A piece of the undyed white fabric is placed in contact with the dyed specimen.
- Testing Conditions: The composite specimen (dyed fabric and white fabric) is placed in the heating device. The test is typically conducted at three different temperatures: 150°C, 180°C, and 210°C, for 30 seconds.<sup>[1]</sup> The specific temperature and time can be adjusted based on the end-use requirements of the textile.
- Evaluation:
  - Color Change: After the heat treatment, the change in the color of the original dyed specimen is assessed by comparing it with an untreated sample using the Grey Scale for Color Change.
  - Staining: The degree of color transfer from the dyed specimen to the adjacent white fabric is evaluated using the Grey Scale for Staining.
- Rating: The color change and staining are rated on a scale from 1 (poor) to 5 (excellent).

## Experimental Workflow

The following diagram illustrates the key steps in the experimental workflow for determining the sublimation fastness of a disperse dye.



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Caption: Experimental workflow for sublimation fastness testing.

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